

improving the solubility and stability of MRTX0902 for laboratory use

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Compound of Interest		
Compound Name:	MRTX0902	
Cat. No.:	B10829282	Get Quote

Technical Support Center: MRTX0902

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in improving the solubility and stability of **MRTX0902** for laboratory use.

Frequently Asked Questions (FAQs)

Q1: What are the recommended solvents for dissolving MRTX0902?

A1: **MRTX0902** is soluble in Dimethyl Sulfoxide (DMSO) and Acetonitrile.[1][2] For in vitro studies, DMSO is commonly used. It is crucial to use fresh, anhydrous DMSO as the presence of moisture can significantly reduce the solubility of the compound.[3]

Q2: I am having trouble dissolving MRTX0902 in DMSO. What can I do?

A2: If you encounter difficulty dissolving **MRTX0902** in DMSO, you can try the following troubleshooting steps:

- Warming: Gently warm the solution to 37°C or up to 60°C.[1][4]
- Ultrasonication: Use an ultrasonic bath to aid dissolution.[1][4]
- Fresh DMSO: Ensure you are using a new, unopened bottle of anhydrous DMSO, as hygroscopic DMSO can negatively impact solubility.[1][3]



Q3: What are the recommended storage conditions for MRTX0902?

A3: Proper storage is critical for maintaining the stability of MRTX0902.

- Powder: Store the solid form of MRTX0902 at -20°C for up to 3 years or at 4°C for up to 2 years.[1][5]
- In Solvent: Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.[3][4] Store stock solutions at -80°C for up to 6 months or at -20°C for up to 1 month.[1][3][4]

Q4: Is MRTX0902 stable in aqueous solutions?

A4: **MRTX0902** has poor aqueous solubility.[6] For in vivo oral administration, it is often prepared as a suspension.[7] Working solutions for in vivo experiments should be freshly prepared on the day of use.[1]

Q5: Are there any salt forms of MRTX0902 with improved solubility?

A5: Yes, a fumarate salt of **MRTX0902** has been developed to address the poor solubility of the free base.[6] The crystallization process for the fumarate salt can be performed in THF at room temperature or in EtOH at 75°C.[6]

Troubleshooting Guides Issue: Precipitation of MRTX0902 in cell culture media.

- Problem: The compound precipitates out of solution when added to aqueous cell culture media.
- Cause: This is likely due to the low aqueous solubility of MRTX0902. The final concentration
 of DMSO in the media may also be too low to maintain solubility.
- Solution:
 - Decrease Final Concentration: Lower the final working concentration of MRTX0902 in your experiment.



- Increase DMSO Concentration: Ensure the final DMSO concentration in your cell culture media does not exceed a level that is toxic to your cells (typically <0.5%), but is sufficient to maintain solubility. You may need to perform a vehicle control experiment to assess the effect of DMSO on your cells.
- Use a Formulation: Consider using a formulation approach, such as complexation with cyclodextrins, to enhance aqueous solubility.

Issue: Inconsistent results in in vivo studies.

- Problem: High variability in experimental outcomes between different animal cohorts.
- Cause: This could be due to inconsistent dosing formulations. The poor solubility of
 MRTX0902 can lead to non-homogeneous suspensions, resulting in inaccurate dosing.
- Solution:
 - Homogenize Suspension: Ensure the oral suspension is thoroughly homogenized before each administration.
 - Fresh Preparation: Prepare the formulation fresh for each day of dosing.[1]
 - Particle Size Reduction: For poorly soluble drugs, reducing particle size can improve dissolution and absorption.[8] While a specific protocol for MRTX0902 is not available, techniques like micronization could be explored.

Quantitative Data Summary



Parameter	Solvent/Condition	Value	Reference
Solubility	DMSO	12.5 mg/mL (32.18 mM)	[1]
DMSO	100 mg/mL (257.42 mM)	[3]	
Acetonitrile	Soluble	[2]	_
Water	Insoluble	[3]	_
Storage Stability (Powder)	-20°C	3 years	[1][3]
4°C	2 years	[5]	
Storage Stability (In Solvent)	-80°C	6 months	[1][3][4]
-20°C	1 month	[1][3][4]	

Experimental Protocols Protocol 1: Preparation of MRTX0902 Stock Solution

- Materials:
 - MRTX0902 powder
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes
- Procedure:
 - 1. Weigh the desired amount of MRTX0902 powder in a sterile microcentrifuge tube.
 - 2. Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., 10 mM).



- 3. To aid dissolution, warm the tube to 37°C and vortex.[4] If necessary, use an ultrasonic bath for a short period.[4]
- 4. Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid multiple freeze-thaw cycles.
- 6. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.[1][3][4]

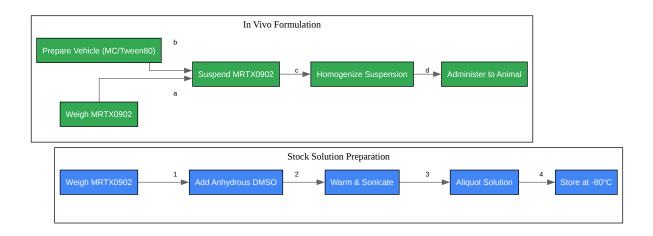
Protocol 2: Preparation of an Oral Suspension of MRTX0902 for In Vivo Studies

This protocol is adapted from a formulation used for in vivo studies with MRTX0902.[7]

- Materials:
 - MRTX0902 powder
 - 0.5% Methylcellulose (MC) (4000 cps) in water
 - 0.2% Tween 80 in water
- Procedure:
 - 1. Weigh the required amount of MRTX0902.
 - 2. Prepare the vehicle by dissolving Tween 80 in the methylcellulose solution.
 - 3. Add the **MRTX0902** powder to the vehicle.
 - 4. Homogenize the suspension using a suitable method (e.g., vortexing, sonication) until a uniform suspension is achieved.
 - 5. Prepare the suspension fresh daily before administration to the animals.

Visualizations

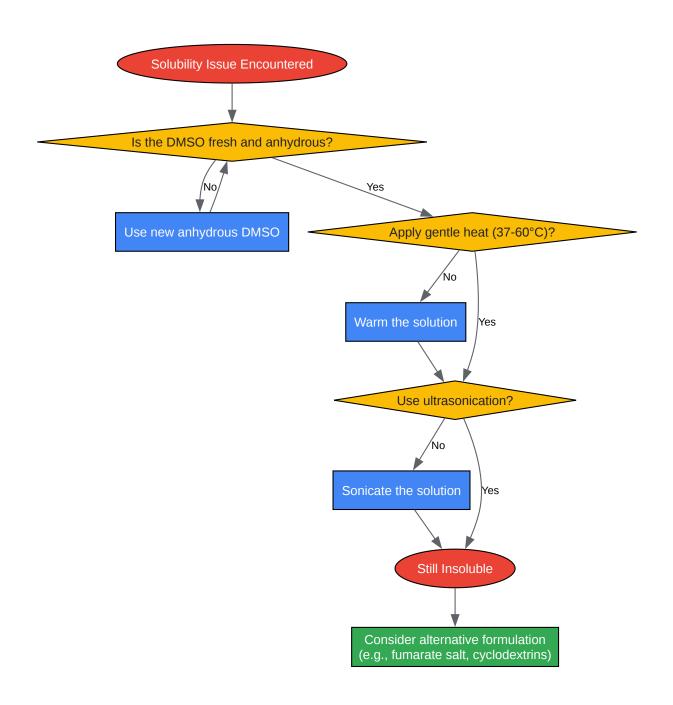




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Caption: Experimental workflows for preparing MRTX0902 solutions.

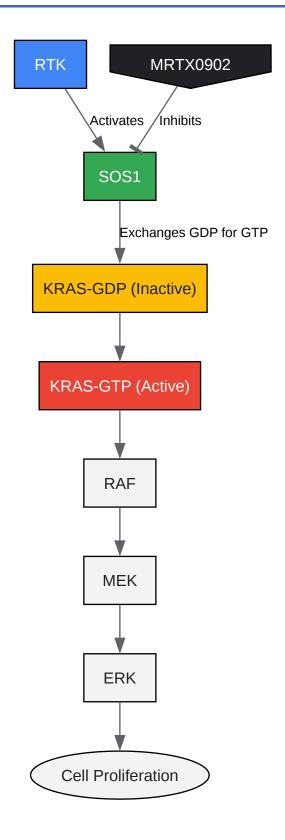




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Caption: Troubleshooting logic for MRTX0902 dissolution.





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Caption: MRTX0902 inhibits the SOS1-mediated activation of KRAS.



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